L-(+)-Tartaric acid crystal structure and polymorphs

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*L-(+)-Tartaric acid*
CAS No.:	*144814-09-5*
Cat. No.:	*B116222*

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Executive Summary

This technical guide provides a definitive structural analysis of **L-(+)-Tartaric acid** (L-TA), a critical chiral building block in pharmaceutical resolution and non-linear optical (NLO) applications. Unlike many pharmaceutical intermediates that exhibit promiscuous polymorphism, L-TA is characterized by a high degree of structural fidelity, crystallizing primarily in a single stable anhydrous monoclinic phase (Space Group

).

This document details the crystallographic parameters, the hydrogen-bonding network responsible for its stability, and a validated protocol for growing optical-grade single crystals. It addresses the "polymorphism debate" by contrasting L-TA with its racemic and meso counterparts.

Crystallographic Architecture

The utility of **L-(+)-Tartaric acid** in chiral resolution stems directly from its rigid, asymmetric crystal lattice.

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Crystal System and Space Group

L-TA crystallizes in the Monoclinic system.[1][2] Crucially, it belongs to the non-centrosymmetric space group

(No. 4). This lack of inversion symmetry is the structural origin of its piezoelectric and second-harmonic generation (SHG) properties.

Table 1: Lattice Parameters of **L-(+)-Tartaric Acid** (Standard Setting)

Parameter	Value (Å / °)	Notes
Space Group		Non-centrosymmetric, Chiral
a	6.176 ± 0.002	Axis parallel to H-bond chains
b	5.921 ± 0.002	Unique axis (polar axis)
c	7.708 ± 0.002	
(Beta)	100.43°	Monoclinic angle
Z	2	Molecules per unit cell
Density ( )	~1.76 g/cm³	High density due to efficient packing

The Hydrogen Bond Network

The stability of the L-TA crystal is governed by a dense, three-dimensional network of O-H···O hydrogen bonds.[1][3]

- Intramolecular: A specific H-bond often exists between the hydroxyl group and the proximal carboxylyl oxygen, locking the conformation.
- Intermolecular: Molecules are linked head-to-tail via carboxyl-carboxyl interactions and laterally via hydroxyl-carboxyl bonds. This creates infinite chains running parallel to the a-axis, which are then cross-linked into layers.

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> *Expert Insight: The rigidity of this H-bond network is why L-TA is resistant to forming polymorphs under standard conditions. The lattice energy is deeply minimized in this specific*
>
> packing, creating a steep energy barrier against alternative arrangements.

Polymorphism and Phase Behavior

A common misconception in process development is that all organic acids exhibit multiple accessible polymorphs. L-TA is an exception to this rule.

The Monomorphism of L-TA

Extensive screening (solvent evaporation, cooling, antisolvent) consistently yields the same anhydrous

phase.

- Anhydrous Forms: Only one stable form is recognized at ambient pressure.
- Hydrates: Unlike its racemic counterpart (DL-tartaric acid), which readily forms a monohydrate, L-TA does not form a stable hydrate under standard ambient conditions. It is non-hygroscopic up to high relative humidities (~75% RH).

The "Non-Classical" Pathway

Recent advanced spectroscopic studies (Terahertz spectroscopy) have revealed that while the final structure is constant, the pathway to crystallization involves intermediate hydrated clusters.

- Mechanism: Upon evaporation, L-TA molecules aggregate into disordered hydrated clusters. As the critical concentration is reached, these clusters expel water to nucleate the anhydrous

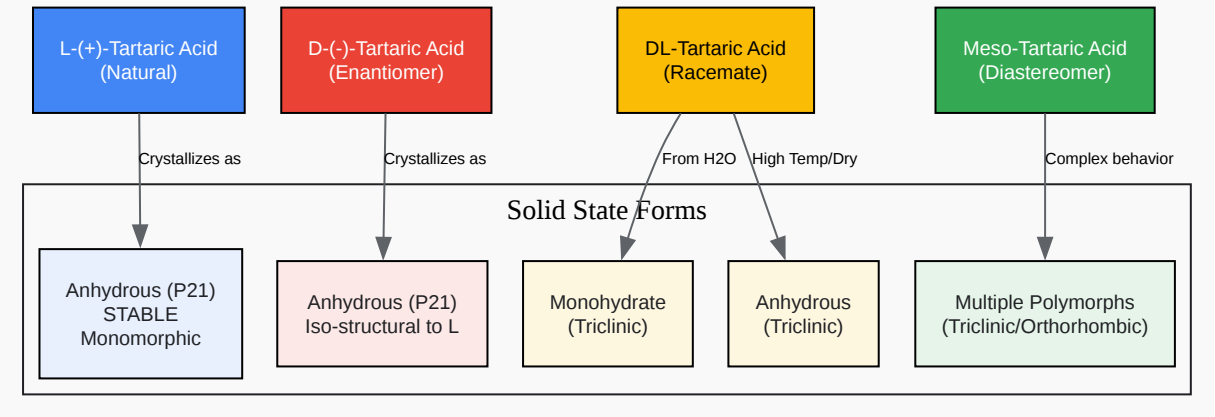
  phase directly.

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- Implication: Process variations (e.g., rapid drying) rarely result in new polymorphs but can trap solvent inclusions or create defects, affecting optical quality.

Comparative Phase Landscape

To understand the stability of L-TA, one must compare it with its stereoisomers.



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Figure 1: Comparative solid-state landscape of Tartaric Acid stereoisomers. Note the unique stability of the pure enantiomers compared to the racemate and meso forms.

Validated Experimental Protocol: Optical-Grade Crystallization

Objective: Isolate high-purity single crystals of L-TA suitable for SCXRD (Single Crystal X-Ray Diffraction) or NLO reference standards. Method: Slow Evaporation Solution Technique (SEST).[2]

Reagents & Equipment

- Precursor: **L-(+)-Tartaric Acid** (≥99.5%, ACS Reagent grade).[4]
- Solvent: Deionized Water (18.2 MΩ·cm) or Ethanol/Water (3:1) for morphology modification.

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- Apparatus: Constant temperature bath (25.0 ± 0.1°C), 0.22 µm PTFE filters, vibration-free platform.

Step-by-Step Workflow

- Saturation:
  - Dissolve L-TA in solvent at 35°C until saturation is reached (Solubility ~139 g/100 mL in water at 20°C).
  - Stir for 4 hours to ensure equilibrium.
- Filtration (Critical Step):
  - Filter the warm solution through a 0.22 µm membrane into a pre-warmed beaker. This removes "foreign" nuclei (dust) that cause polycrystallinity.
- Seed Selection:
  - Allow a small aliquot to evaporate rapidly to generate seed crystals.
  - Select a seed with perfect transparency and defined faces (no inclusions).
- Growth Phase:
  - Suspend the seed crystal in the saturated solution using a nylon thread.
  - Cover the vessel with perforated parafilm (controlled evaporation).
  - Maintain at 25°C. Lowering temperature is not recommended as it induces rapid nucleation; evaporation drives cleaner growth for this compound.
- Harvesting & Etching (Validation):
  - Harvest crystal after 1-2 weeks.
  - Validation Test: Briefly dip the crystal in water for 5 seconds (etching).
  - Pass Criteria: Surface shows rectangular etch pits (indicative of low defect density).[2]

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- Fail Criteria: Surface becomes opaque or shows irregular cracking.

Characterization & Data Interpretation

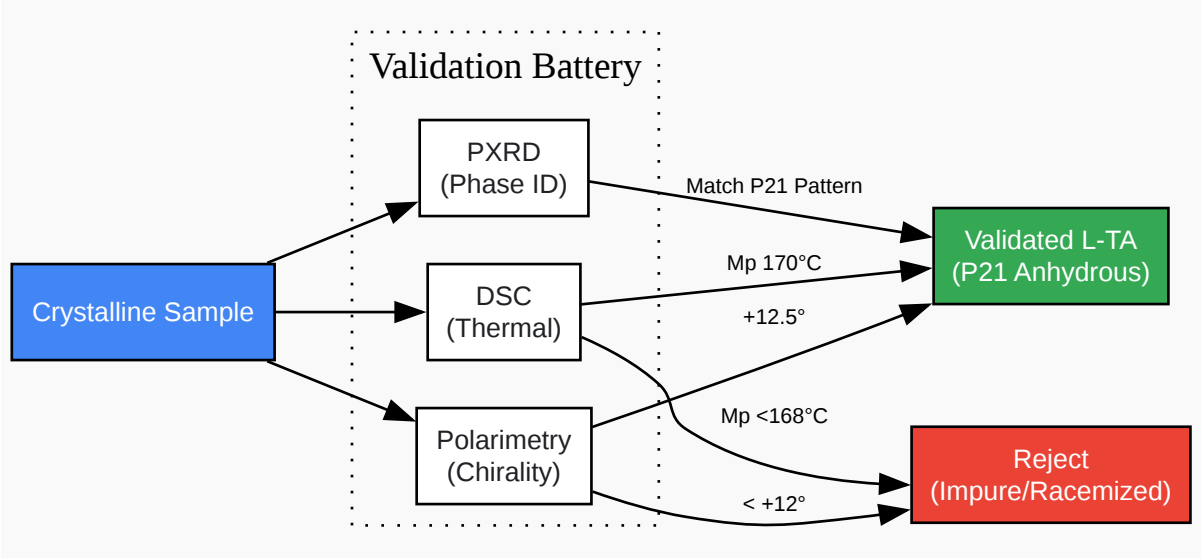
When analyzing L-TA samples, use the following reference data to validate phase identity.

Table 2: Diagnostic Characterization Signals

Technique	Diagnostic Signal	Interpretation
PXRD	Peaks at 2 ≈ 11.6°, 15.8°, 19.2° (Cu K)	Characteristic of anhydrous phase.
DSC	Sharp Endotherm (≈ 168-170°C)	Melting point. Broadening indicates impurities or solvent inclusions.
TGA	No mass loss < 150°C	Confirms anhydrous nature. Mass loss >170°C indicates decomposition.
Optical Rotation	to	Measured in 20% w/v aqueous solution. Confirms enantiomeric purity.

Analytical Workflow

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Figure 2: Routine characterization decision tree for verifying L-Tartaric Acid quality.

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- To cite this document: BenchChem. [L-(+)-Tartaric acid crystal structure and polymorphs]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b116222/docs#l-tartaric-acid-crystal-structure-and-polymorphs]

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